

Application Note: HPLC Analysis of 3-(tert-Butyl)-4-hydroxybenzonitrile

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Compound of Interest

Compound Name: 3-(tert-Butyl)-4-hydroxybenzonitrile

Cat. No.: B1320036

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Abstract

This application note details a robust High-Performance Liquid Chromatography (HPLC) method for the quantitative analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile**. This compound is a key intermediate in the synthesis of various organic molecules. The described reversed-phase HPLC (RP-HPLC) protocol provides a reliable and reproducible method for the determination of purity and concentration of **3-(tert-Butyl)-4-hydroxybenzonitrile** in various sample matrices.

Introduction

3-(tert-Butyl)-4-hydroxybenzonitrile is a substituted aromatic compound with potential applications in pharmaceutical and chemical industries. Accurate and precise analytical methods are essential for quality control during its synthesis and for its characterization in developmental studies. HPLC is a powerful technique for the analysis of such compounds due to its high resolution, sensitivity, and accuracy. This document provides a detailed protocol for the HPLC analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile**.

Physicochemical Properties

A summary of the key physicochemical properties of **3-(tert-Butyl)-4-hydroxybenzonitrile** is provided in the table below.^[1]

Property	Value
Molecular Formula	C ₁₁ H ₁₃ NO
Molecular Weight	175.23 g/mol [1]
IUPAC Name	3-(tert-butyl)-4-hydroxybenzonitrile [1]
CAS Number	4910-04-7 [1]

Experimental Protocol

A detailed methodology for the HPLC analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile** is outlined below. This protocol is based on established methods for structurally similar compounds and provides a strong starting point for method development and validation.

1. Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- HPLC Column: A reversed-phase C18 column is recommended for this analysis (e.g., 4.6 x 150 mm, 5 µm particle size).
- Chemicals and Reagents:
 - **3-(tert-Butyl)-4-hydroxybenzonitrile** reference standard (Purity ≥98%)
 - Acetonitrile (HPLC grade)
 - Water (HPLC grade or Milli-Q)
 - Methanol (HPLC grade, for sample preparation)
 - Formic acid (or Phosphoric acid) (Analytical grade)

2. Chromatographic Conditions

The following table summarizes the recommended HPLC conditions for the analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile**.

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	Acetonitrile:Water (60:40, v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	254 nm
Run Time	10 minutes

3. Standard and Sample Preparation

- **Standard Stock Solution (1 mg/mL):** Accurately weigh 10 mg of **3-(tert-Butyl)-4-hydroxybenzonitrile** reference standard and transfer it to a 10 mL volumetric flask. Dissolve and dilute to the mark with methanol.
- **Working Standard Solutions:** Prepare a series of working standard solutions by diluting the stock solution with the mobile phase to achieve concentrations in the desired calibration range (e.g., 1, 5, 10, 25, 50, 100 µg/mL).
- **Sample Preparation:** The sample preparation method will depend on the matrix. For a solid sample, a general procedure is as follows:
 - Accurately weigh a known amount of the sample.
 - Transfer the sample to a suitable volumetric flask.
 - Add methanol to dissolve the analyte, and sonicate for 15 minutes to ensure complete dissolution.

- Dilute to the mark with methanol and mix thoroughly.
- Filter the solution through a 0.45 µm syringe filter into an HPLC vial.

Data Presentation

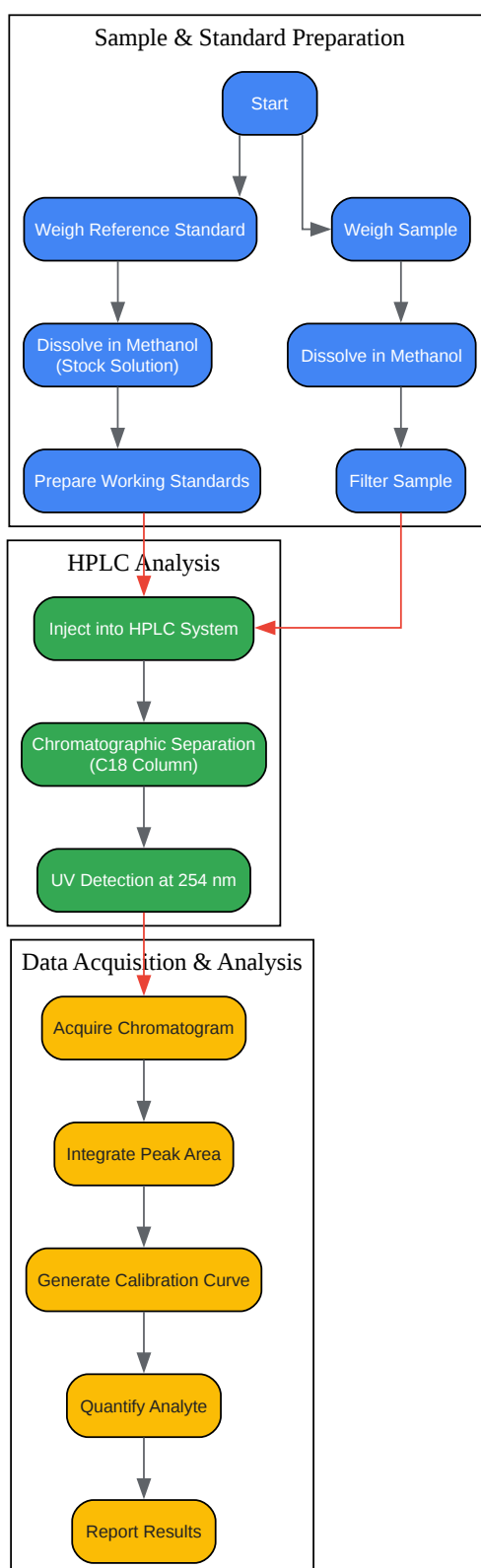
The following table presents example quantitative data for a calibration curve of **3-(tert-Butyl)-4-hydroxybenzonitrile**. This data is for illustrative purposes to demonstrate the expected performance of the method.

Concentration (µg/mL)	Retention Time (min)	Peak Area (mAU*s)
1	4.21	15,234
5	4.20	76,170
10	4.21	152,340
25	4.22	380,850
50	4.21	761,700
100	4.20	1,523,400

Visualizations

Experimental Workflow for HPLC Analysis

The following diagram illustrates the logical workflow for the HPLC analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile**.



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Caption: Workflow for the HPLC analysis of **3-(tert-Butyl)-4-hydroxybenzonitrile**.

Conclusion

The HPLC method described in this application note is suitable for the reliable quantification of **3-(tert-Butyl)-4-hydroxybenzonitrile**. The protocol is straightforward and can be readily implemented in a quality control or research laboratory setting. The provided chromatographic conditions and sample preparation guidelines offer a solid foundation for method development and validation for the analysis of this compound.

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References

- 1. 3-(tert-Butyl)-4-hydroxybenzonitrile | C₁₁H₁₃NO | CID 18454723 - PubChem [pubchem.ncbi.nlm.nih.gov]
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